

# Physicochemical Properties of Ylangenyl Acetate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ylangenyl acetate

Cat. No.: B161354

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## Introduction

**Ylangenyl acetate** (CAS No. 90039-63-7) is a sesquiterpenoid ester, a class of organic compounds prevalent in the essential oils of many plants. As a natural product, it holds potential for investigation in various scientific domains, including pharmacology and materials science.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known physicochemical properties of **ylangenyl acetate**. Due to the limited availability of specific experimental data for this compound, this guide also presents data for structurally related and well-characterized terpenoid acetates to offer a comparative context for researchers.

## Core Physicochemical Properties

A summary of the fundamental physicochemical properties of **ylangenyl acetate** is provided below. It is important to note that while the molecular formula and weight are well-established, other physical constants such as boiling point, melting point, density, and refractive index are not readily available in scientific literature. Some sources describe **ylangenyl acetate** as an oil, while others suggest it typically exists as a solid at room temperature.<sup>[2][3]</sup>

Table 1: Core Physicochemical Data for **Ylangenyl Acetate**

Property	Value	Source
CAS Number	90039-63-7	[1]
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>2</sub>	[1]
Molecular Weight	262.39 g/mol	[1]
Physical Description	Oil / Typically exists as solids at room temperature	[2][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

## Comparative Physicochemical Data

To provide a frame of reference, the following table summarizes the physicochemical properties of other common terpenoid acetates. These compounds share structural similarities with **ylangenyl acetate** and their properties can offer insights into its expected characteristics.

Table 2: Physicochemical Properties of Structurally Related Terpenoid Acetates

Property	Linalyl Acetate	Geranyl Acetate	Eugenyl Acetate	Neryl Acetate	Prenyl Acetate
CAS Number	115-95-7[4]	105-87-3[5]	93-28-7	141-12-8[6]	1191-16-8[7]
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub> [8]	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub> [5]	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub> [6]	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> [7]
Molecular Weight	196.29 g/mol [8]	196.29 g/mol [5]	206.24 g/mol	196.29 g/mol [6]	128.17 g/mol [7]
Boiling Point	220 °C[4]	240-245 °C[5]	281-286 °C	134 °C at 25 mmHg[6]	151-152 °C at 752 mmHg[7]
Melting Point	< 25 °C[9]	< 25 °C[5]	29-31 °C	< 25 °C[6]	Not Available
Density	0.895 g/cm <sup>3</sup> [8]	0.916 g/cm <sup>3</sup> at 15 °C[5]	1.079 g/mL at 25 °C	0.91 g/mL at 25 °C[6]	0.917 g/mL at 25 °C[7]
Refractive Index	n <sub>20</sub> /D 1.449 - 1.452[10]	Not Available	n <sub>20</sub> /D 1.518	n <sub>20</sub> /D 1.460[6]	n <sub>20</sub> /D 1.43[7]
Solubility in Water	Insoluble[8]	Insoluble[5]	Insoluble	34.51-773.28 mg/L at 20°C[6]	Not Available
Solubility in Organic Solvents	Soluble in ethanol and diethyl ether[11]	Soluble in organic solvents[5]	Soluble in ether, fixed oils[12]	Not Available	Not Available

## Experimental Protocols

The following sections detail standardized experimental methodologies that can be employed to determine the key physicochemical properties of **ylangenyl acetate**.

### Determination of Boiling Point (Micro-Boiling Point Method)

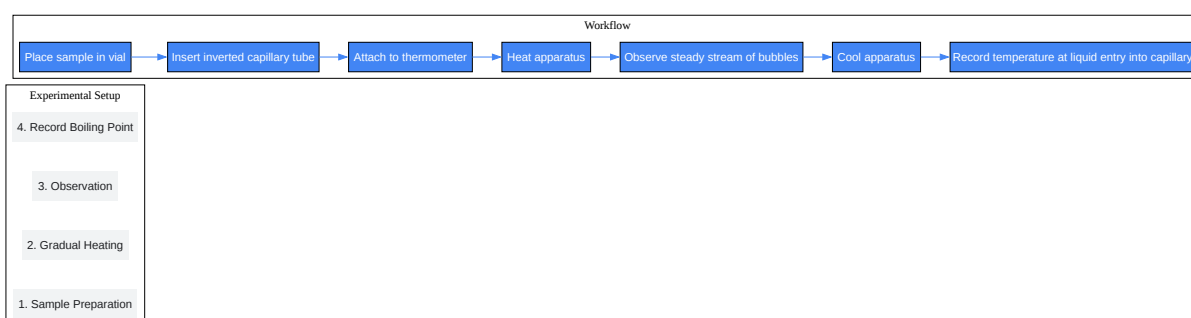
This method is suitable for determining the boiling point of a small quantity of a liquid sample.

#### Materials:

- Capillary tube (sealed at one end)
- Small test tube or sample vial
- Thermometer
- Heating apparatus (e.g., oil bath or melting point apparatus with a heating block)
- Sample of **ylangenyl acetate**

#### Procedure:

- A small amount of the **ylangenyl acetate** sample is placed into the small test tube or sample vial.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is heated gradually in the heating apparatus.
- As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid sample begins to enter the capillary tube.



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*Workflow for Micro-Boiling Point Determination.*

## Determination of Solubility

The following qualitative method can be used to assess the solubility of **ylangenyl acetate** in various solvents.

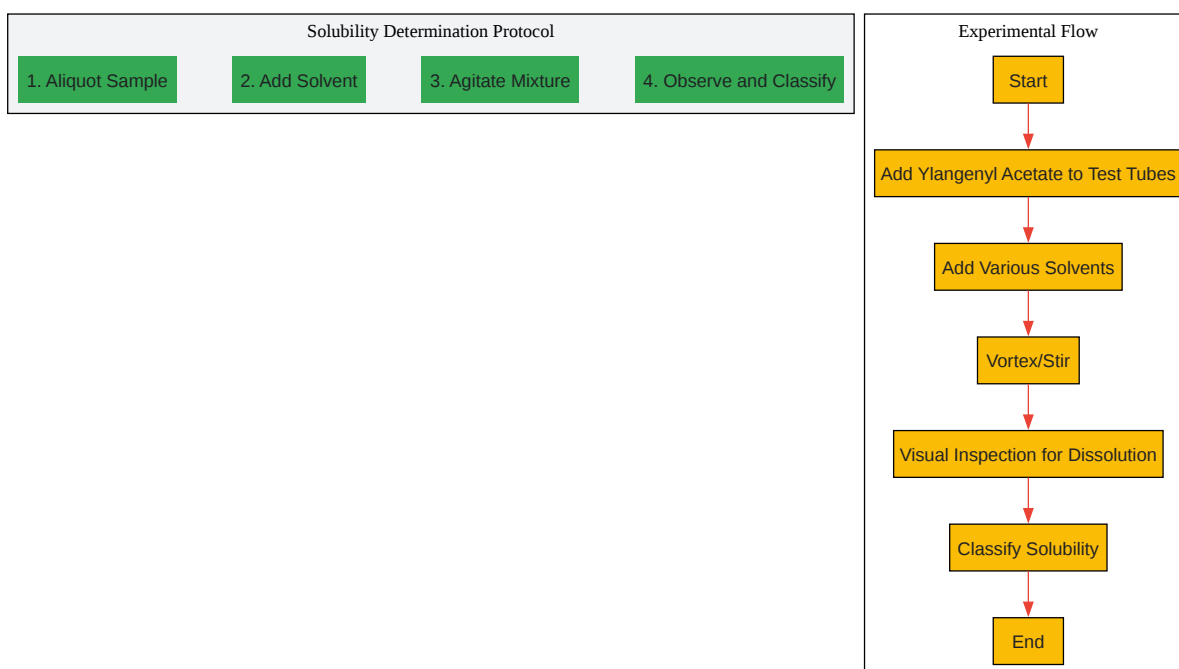
Materials:

- Small test tubes
- A range of solvents (e.g., water, ethanol, acetone, hexane, dichloromethane)

- Sample of **ylangenyl acetate**
- Vortex mixer or stirring rod

Procedure:

- A small, measured amount of **ylangenyl acetate** (e.g., 10 mg) is placed into a series of test tubes.
- A measured volume of a solvent (e.g., 1 mL) is added to each test tube.
- The tubes are agitated vigorously using a vortex mixer or stirring rod for a set period (e.g., 1-2 minutes).
- The mixture is then allowed to stand and observed for the presence of any undissolved solid or for the formation of a homogenous solution.
- The solubility is classified based on visual inspection (e.g., soluble, partially soluble, insoluble).



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*General Workflow for Solubility Testing.*

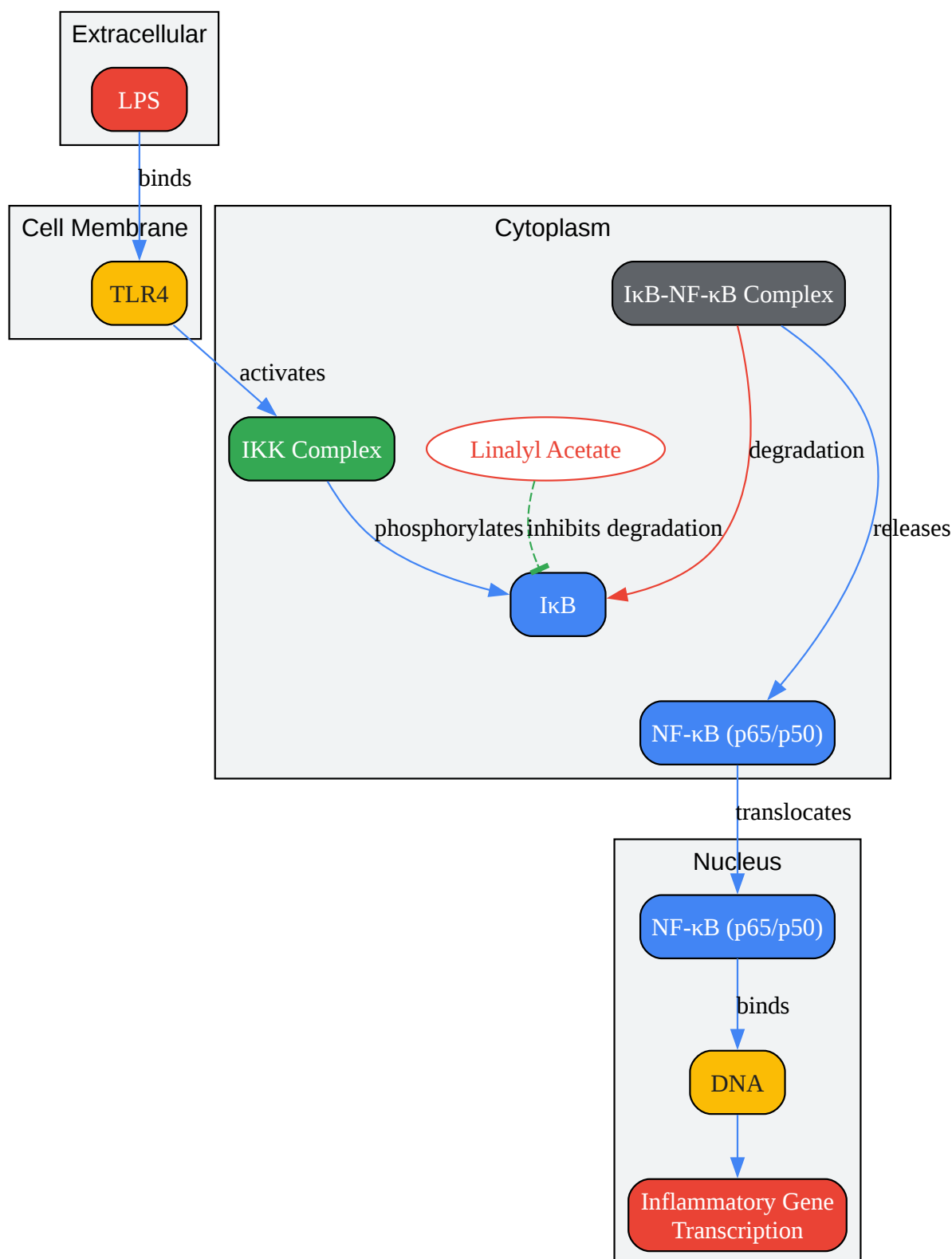
## Potential Biological Activity and Signaling Pathways

While specific biological activities and signaling pathways for **ylangenyl acetate** are not well-documented in the current literature, studies on structurally similar compounds can provide valuable insights. For instance, linalyl acetate, a monoterpenoid acetate, has been shown to possess anti-inflammatory properties by attenuating the canonical NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.<sup>[13]</sup>

The NF- $\kappa$ B signaling cascade is a crucial regulator of immune and inflammatory responses. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by inhibitor of kappa B (I $\kappa$ B) proteins. Upon stimulation by pro-inflammatory signals, such as lipopolysaccharide (LPS), I $\kappa$ B is phosphorylated and subsequently degraded. This allows NF- $\kappa$ B to translocate to the nucleus, where it induces the transcription of genes encoding inflammatory mediators. Linalyl acetate has been observed to inhibit this process by suppressing the degradation of I $\kappa$ B $\alpha$  and the subsequent nuclear translocation of the p65 subunit of NF- $\kappa$ B.<sup>[13]</sup>

The following diagram illustrates the canonical NF- $\kappa$ B signaling pathway and the inhibitory action of linalyl acetate as a representative example of how a terpenoid acetate might modulate cellular signaling.





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*Canonical NF-κB signaling pathway and inhibition by Linalyl Acetate.*

## Conclusion

This technical guide has synthesized the available physicochemical information for **ylangenyl acetate**. While specific experimental data for several key properties are currently lacking, the provided comparative data for structurally similar compounds offers a valuable resource for researchers. The detailed experimental protocols serve as a practical guide for the determination of these properties. Furthermore, the exploration of the biological activity of the related compound, linalyl acetate, provides a potential avenue for future research into the pharmacological effects of **ylangenyl acetate**. Further empirical studies are warranted to fully characterize this promising natural product.

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